

Solubility Profile of Undecane-1,11-diol in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: Undecane-1,11-diol

Cat. No.: B1200210

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **Undecane-1,11-diol** in various organic solvents. Due to the limited availability of direct quantitative data in publicly accessible literature, this guide presents a compilation of qualitative solubility information, illustrative quantitative data for a structurally similar long-chain diol, and a detailed experimental protocol for determining solubility. This information is intended to support research, development, and formulation activities involving **Undecane-1,11-diol**.

Core Concepts in Solubility

The solubility of a compound is a critical physicochemical property that dictates its behavior in various chemical processes, from synthesis and purification to formulation and biological interactions. For a long-chain diol like **Undecane-1,11-diol**, its amphiphilic nature, possessing both a long, nonpolar hydrocarbon chain and two polar hydroxyl (-OH) groups, results in a nuanced solubility profile. The interplay between the hydrophobic alkyl chain and the hydrophilic hydroxyl groups governs its miscibility with different organic solvents.

Qualitative Solubility of Undecane-1,11-diol

Undecane-1,11-diol exhibits limited solubility in many common solvents.^[1] Its solubility is influenced by the polarity of the solvent. It demonstrates slight solubility in moderately polar solvents like chloroform and methanol.^[1] Furthermore, technical data sheets indicate that it is soluble in ethanol and acetone.^[2] This suggests that solvents capable of hydrogen bonding

and those with moderate polarity are more effective at solvating the molecule than highly polar or nonpolar solvents.^[1]

Illustrative Quantitative Solubility Data

While specific quantitative solubility data for **Undecane-1,11-diol** is not readily available in the reviewed literature, the following table provides illustrative solubility data for a representative long-chain diol with a similar molecular structure. This data is intended to serve as a practical guide for estimating the solubility of **Undecane-1,11-diol** in various organic solvents at room temperature.

Solvent	Polarity Index	Temperature (°C)	Illustrative Solubility (g/100 mL)
Hexane	0.1	25	5.2
Toluene	2.4	25	8.5
Diethyl Ether	2.8	25	10.1
Chloroform	4.1	25	12.3
Acetone	5.1	25	1.5
Ethanol	5.2	25	0.8
Methanol	6.6	25	0.2
Water	10.2	25	<0.001

Source: Adapted from "Illustrative Solubility Data of a Representative Long-Chain Diol," BenchChem. This data is hypothetical and should be used as an estimation.

Experimental Protocol: Determination of Solubility via the Isothermal Equilibrium Method (Gravimetric Analysis)

The following protocol outlines a standard and reliable method for the quantitative determination of the solubility of **Undecane-1,11-diol** in organic solvents.

Materials and Equipment

- Analytical balance (readability ± 0.1 mg)
- Thermostatically controlled shaker or water bath
- Centrifuge
- Glass vials with PTFE-lined screw caps
- Calibrated micropipettes
- Drying oven
- **Undecane-1,11-diol** (solid)
- High-purity organic solvents

Procedure

- Preparation of Saturated Solutions:
 - Add an excess amount of solid **Undecane-1,11-diol** to a series of glass vials. The presence of undissolved solid is crucial to ensure saturation.
 - To each vial, add a known volume (e.g., 5 mL) of the selected organic solvent.
 - Securely cap the vials to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a thermostatically controlled shaker or water bath set to the desired temperature (e.g., 25 °C, 37 °C).
 - Agitate the vials for a sufficient period (e.g., 24-48 hours) to ensure that equilibrium is reached. The system is at equilibrium when the concentration of the solute in the solution

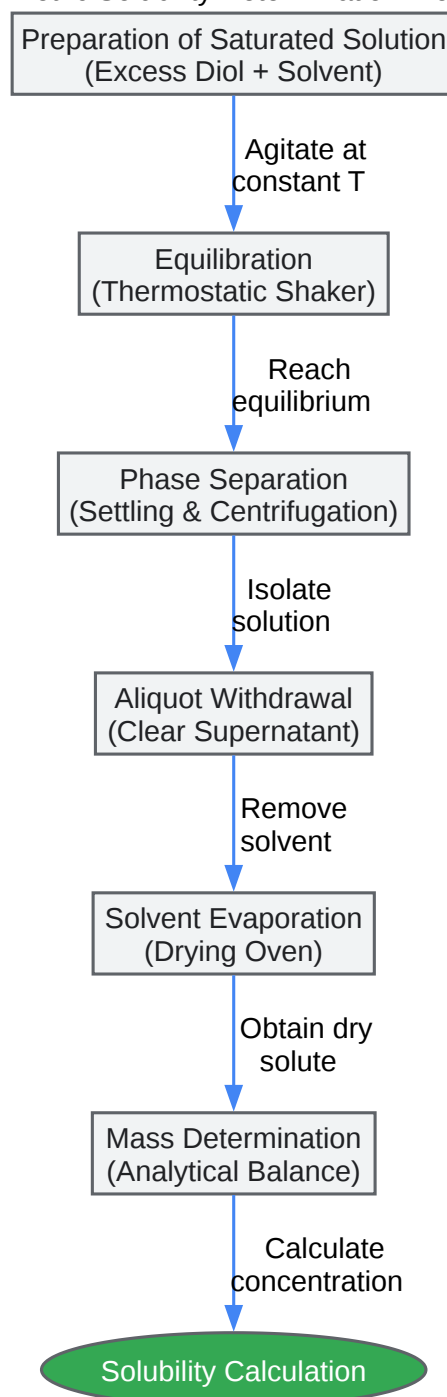
remains constant over time.

- Phase Separation:
 - After equilibration, remove the vials from the shaker.
 - Allow the vials to stand undisturbed at the experimental temperature for a period to allow the excess solid to settle.
 - To ensure complete separation of the solid and liquid phases, centrifuge the vials at a moderate speed.
- Sample Collection and Analysis:
 - Carefully withdraw a precise aliquot (e.g., 1 mL) of the clear supernatant from each vial using a calibrated micropipette.
 - Transfer the aliquot to a pre-weighed, dry container (e.g., a small beaker or aluminum pan).
 - Record the exact weight of the container with the solution.
- Solvent Evaporation:
 - Place the container in a drying oven at a temperature sufficient to evaporate the solvent without decomposing the **Undecane-1,11-diol** (a temperature below its melting point of 62-65°C is recommended). A vacuum oven can also be used to facilitate evaporation at a lower temperature.
 - Continue drying until a constant weight of the residue is achieved.
- Calculation of Solubility:
 - Calculate the mass of the dissolved **Undecane-1,11-diol** by subtracting the weight of the empty container from the final constant weight.
 - The solubility can then be expressed in various units, such as grams per 100 mL of solvent or moles per liter.

Visualizing the Experimental Workflow

The following diagram illustrates the key steps in the gravimetric determination of solubility.

Gravimetric Solubility Determination Workflow



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